

Fentrazamide vs. Butachlor: A Comparative Guide to Weed Control in Rice

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fentrazamide

Cat. No.: B1672595

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the herbicidal efficacy of **fentrazamide** and butachlor for weed management in rice cultivation. The information presented is based on available experimental data to assist researchers and agricultural scientists in making informed decisions for weed control strategies.

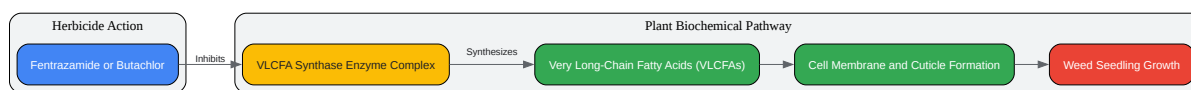
Chemical Overview

| Feature | Fentrazamide | Butachlor |
|----------------------|--|--|
| Chemical Class | Tetrazolinone | Chloroacetanilide |
| Mode of Action | Inhibition of very long-chain fatty acid (VLCFA) synthesis | Inhibition of very long-chain fatty acid (VLCFA) synthesis |
| Application Timing | Pre-emergence | Pre-emergence |
| Primary Target Weeds | Annual grasses and some broadleaf weeds | Annual grasses and some broadleaf weeds |

Mechanism of Action

Both **fentrazamide** and butachlor act by inhibiting the synthesis of very long-chain fatty acids (VLCFAs) in susceptible weed species.[1] VLCFAs are essential components of plant cell

membranes and cuticular waxes. By disrupting their production, these herbicides interfere with cell division and shoot development in emerging weeds, ultimately leading to their death.



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Figure 1. Simplified diagram of the mode of action for **Fentrazamide** and Butachlor.

Comparative Efficacy from Experimental Data

A study conducted during the kharif seasons of 2002 and 2003 evaluated the performance of **fentrazamide** and butachlor for weed control in transplanted rice. The predominant weed species in the trial was *Echinochloa crus-galli*.^[2]

Table 1: Efficacy against *Echinochloa crus-galli* and Impact on Rice Yield^[2]

| Treatment | Application Rate (g a.i./ha) | Weed Control Efficiency (%) | Paddy Yield (t/ha) |
|------------------|------------------------------|-----------------------------|--------------------|
| Fentrazamide | 105 | Data not available | 5.23 |
| Fentrazamide | 120 | Data not available | 5.31 |
| Butachlor | 1500 | Data not available | 5.15 |
| Weed Free | - | 100 | 5.58 |
| Unweeded Control | - | 0 | 2.44 |

a.i. = active ingredient

In this particular study, both **fentrazamide** and butachlor provided effective control of *Echinochloa crus-galli*, leading to significantly higher paddy yields compared to the unweeded

control.[2] **Fentrazamide** at 105-120 g/ha and butachlor at 1500 g/ha resulted in yields that were statistically on par with the weed-free control.[2]

Another study focusing on butachlor efficacy in transplanted rice provided more detailed data on its performance against a broader spectrum of weeds.

Table 2: Efficacy of Butachlor Against Various Weed Species

| Weed Species | Butachlor Application Rate (g a.i./ha) | Weed Dry Weight Reduction (%) at 6 Weeks After Application |
|------------------------|--|--|
| Monochoria vaginalis | 1250 - 1750 | Effective Control |
| Ludwigia octovalvis | 1250 - 1750 | Effective Control |
| Leptochloa chinensis | 1250 - 1750 | Effective Control |
| Echinochloa crus-galli | 1250 - 1750 | Effective Control |
| Cyperus difformis | 1250 - 1750 | Effective Control |

This study concluded that butachlor applied at a rate of 1250–1750 g a.i./ha was effective in controlling common weeds in rice cultivation for up to 6 weeks after application.

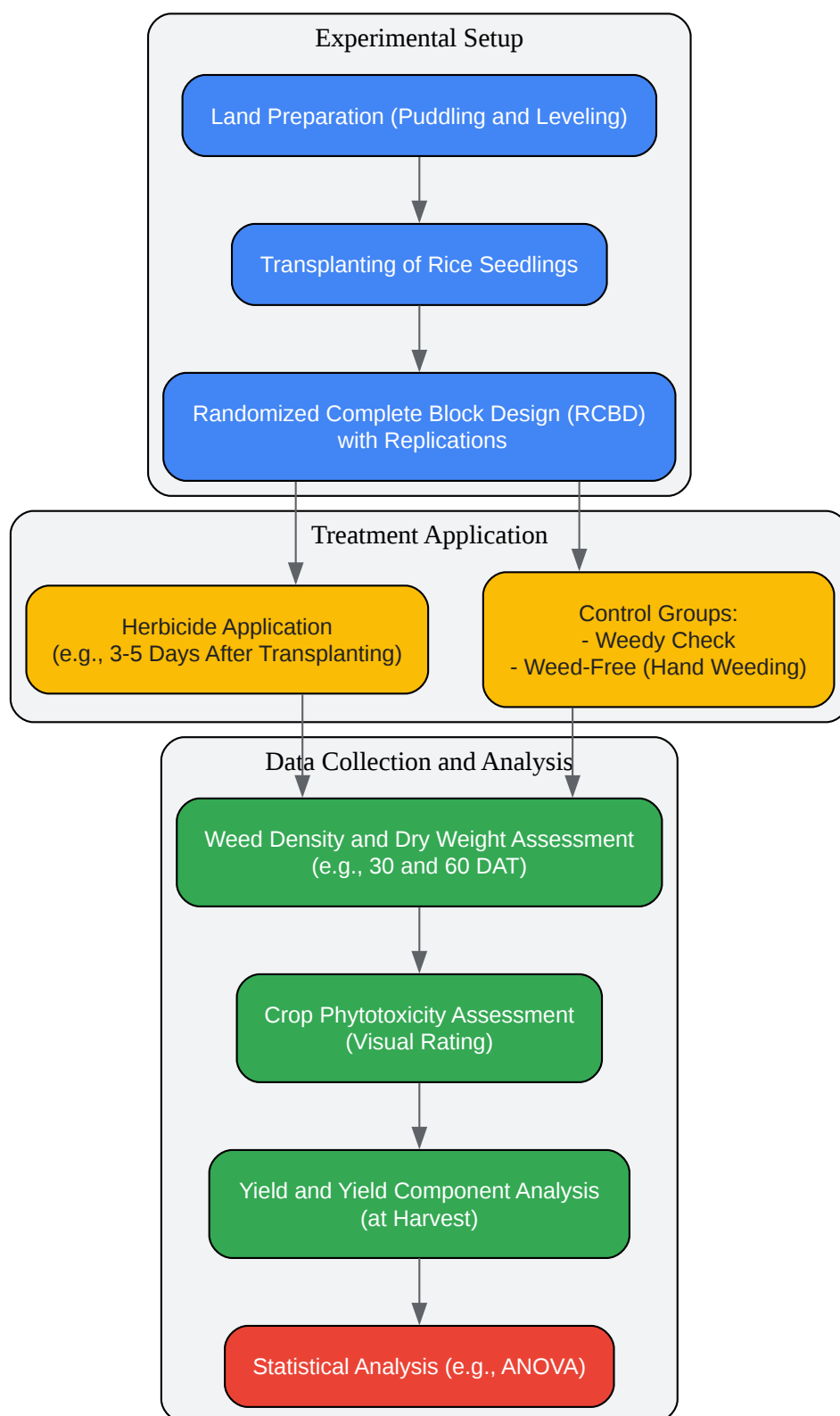
Phytotoxicity

The previously mentioned comparative study noted that a higher dose of flufenacet (150 g/ha), another herbicide tested, was toxic to the rice crop. While specific phytotoxicity data for **fentrazamide** and butachlor were not detailed in the comparative tables of that study, it was generally stated that **fentrazamide** at 105-120 g/ha was safe for the rice varieties tested.

In the study focused on butachlor, it was observed that applications up to 1750 g a.i./ha did not cause any phytotoxicity to the rice plants.

Experimental Protocols

The following is a generalized experimental protocol for evaluating the efficacy of herbicides in transplanted rice, based on common methodologies reported in the literature.



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Figure 2. Generalized experimental workflow for herbicide efficacy trials in transplanted rice.

Key Methodological Steps:

- **Experimental Design:** Field experiments are typically laid out in a Randomized Complete Block Design (RCBD) with multiple replications (usually three or four) for each treatment.
- **Treatments:** Treatments generally include different application rates of the herbicides being tested, a manual weeding (weed-free) control, and an unweeded (weedy) control.
- **Plot Size:** The size of individual plots is kept uniform.
- **Crop Establishment:** Rice seedlings are transplanted at a standard spacing.
- **Herbicide Application:** Herbicides are typically applied as a pre-emergence treatment, often within 3 to 5 days after transplanting (DAT). Application is usually done using a knapsack sprayer calibrated to deliver a specific volume of spray solution per hectare.
- **Data Collection:**
 - **Weed Data:** Weed density and dry weight are assessed at specific intervals (e.g., 30 and 60 DAT) using quadrats placed randomly within each plot.
 - **Phytotoxicity:** Crop injury is visually assessed at regular intervals after herbicide application using a standardized rating scale.
 - **Yield Parameters:** At crop maturity, data on yield components (e.g., number of panicles, grains per panicle) and the final grain yield are recorded from a designated net plot area.
- **Statistical Analysis:** The collected data are subjected to statistical analysis, typically Analysis of Variance (ANOVA), to determine the significance of differences between treatment means.

Conclusion

Based on the available data, both **fentrazamide** and butachlor are effective pre-emergence herbicides for the control of key weeds in transplanted rice, particularly grassy weeds like *Echinochloa crus-galli*. **Fentrazamide** appears to be effective at lower application rates compared to butachlor. However, butachlor has been more extensively studied and has demonstrated efficacy against a broader range of common rice weeds.

The choice between **fentrazamide** and butachlor may depend on the specific weed spectrum in a given location, soil type, and economic considerations. Further direct comparative studies under various agro-climatic conditions would be beneficial to provide a more comprehensive understanding of the relative performance of these two herbicides. Researchers should also consider the potential for herbicide resistance development with the continuous use of herbicides having the same mode of action.

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References

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